

# Application Note: Quantification of Abafungin Using a Validated HPLC Method

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## Compound of Interest

Compound Name: Abafungin

Cat. No.: B1664290

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## Introduction

**Abafungin** is a broad-spectrum antifungal agent belonging to the arylguanidine class.<sup>[1]</sup> It exhibits a dual mechanism of action, which involves the inhibition of sterol C-24 methyltransferase in the ergosterol biosynthesis pathway and direct disruption of the fungal cell membrane.<sup>[2][3]</sup> This unique mode of action makes it a subject of interest in the development of new antifungal therapies. Accurate and precise quantification of **Abafungin** in various matrices is crucial for pharmacokinetic studies, formulation development, and quality control. This application note presents a reliable and robust High-Performance Liquid Chromatography (HPLC) method for the quantification of **Abafungin**.

## Physicochemical Properties of Abafungin

A summary of the key physicochemical properties of **Abafungin** relevant to HPLC method development is provided in the table below.

Property	Value	Source
Chemical Structure	N-[4-[2-(2,4-dimethylphenoxy)phenyl]-1,3-thiazol-2-yl]-1,4,5,6-tetrahydropyrimidin-2-amine	[4]
Molecular Formula	C <sub>21</sub> H <sub>22</sub> N <sub>4</sub> OS	[4]
Molecular Weight	378.49 g/mol	
UV Absorbance Maxima (λ <sub>max</sub> )	244 nm, 301 nm	
Solubility	DMSO: ~3.79-50 mg/mL, DMF: 10 mg/mL, Ethanol: 0.3 mg/mL, Water (pH 7.2): ~0.3-1 mg/L, Water (pH 5.0): ~10 mg/L	
pKa (Strongest Basic)	6.54 (Predicted)	

## HPLC Method Parameters

This method is optimized for the quantification of **Abafungin** using a reverse-phase HPLC system with UV detection.

Parameter	Recommended Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 Reverse-Phase Column (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water
Mobile Phase B	0.1% Trifluoroacetic Acid (TFA) in Acetonitrile
Gradient Elution	0-2 min: 30% B, 2-10 min: 30-70% B, 10-12 min: 70% B, 12-13 min: 70-30% B, 13-15 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detection Wavelength	301 nm
Run Time	15 minutes

## Experimental Protocols

### Preparation of Standard Solutions

- **Primary Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **Abafungin** reference standard and dissolve it in 10 mL of DMSO in a volumetric flask. Sonicate for 5 minutes to ensure complete dissolution.
- **Working Stock Solution (100 µg/mL):** Dilute 1 mL of the primary stock solution to 10 mL with the mobile phase initial condition (70% Mobile Phase A: 30% Mobile Phase B).
- **Calibration Standards (1-50 µg/mL):** Prepare a series of calibration standards by further diluting the working stock solution with the mobile phase initial condition to achieve concentrations of 1, 5, 10, 25, and 50 µg/mL.

### Sample Preparation (for a Topical Cream Formulation)

- Accurately weigh an amount of cream equivalent to 1 mg of **Abafungin** into a 50 mL centrifuge tube.
- Add 20 mL of methanol and vortex for 10 minutes to disperse the cream and dissolve the drug.
- Centrifuge at 4000 rpm for 15 minutes.
- Filter the supernatant through a 0.45 µm PTFE syringe filter into an HPLC vial.
- Dilute the filtrate 1:1 with the mobile phase initial condition before injection.

## Method Validation Summary

The proposed HPLC method should be validated according to ICH guidelines. The following tables summarize the expected performance characteristics.

### Linearity

Concentration (µg/mL)	Peak Area (Arbitrary Units)
1	(Expected Value)
5	(Expected Value)
10	(Expected Value)
25	(Expected Value)
50	(Expected Value)
Correlation Coefficient ( $r^2$ )	> 0.999

### Precision

Concentration (µg/mL)	Intra-day RSD (%) (n=6)	Inter-day RSD (%) (n=6, 3 days)
5	< 2.0	< 2.0
25	< 2.0	< 2.0
50	< 2.0	< 2.0

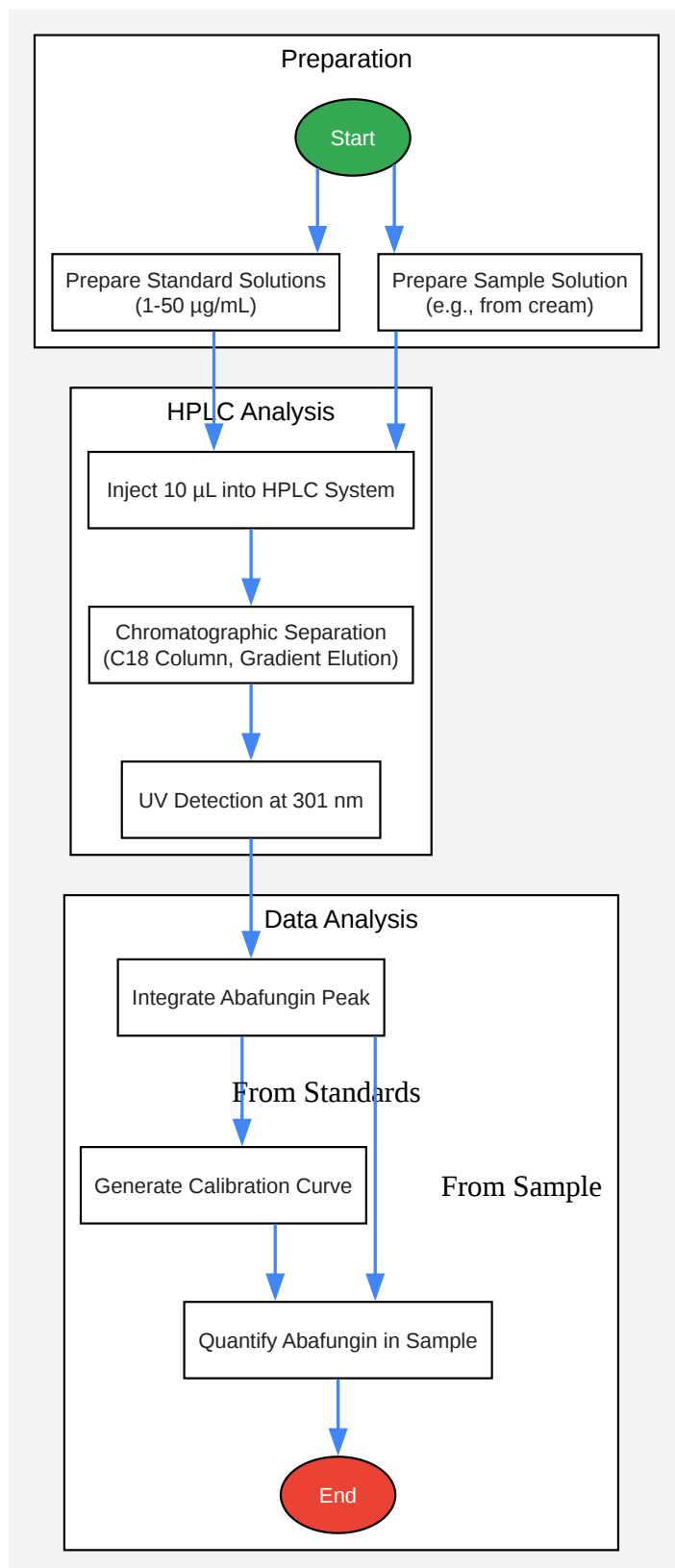
## Accuracy (Recovery)

Spiked Concentration (µg/mL)	Measured Concentration (µg/mL)	Recovery (%)
5	(Expected Value)	98-102
25	(Expected Value)	98-102
50	(Expected Value)	98-102

## Limits of Detection and Quantification

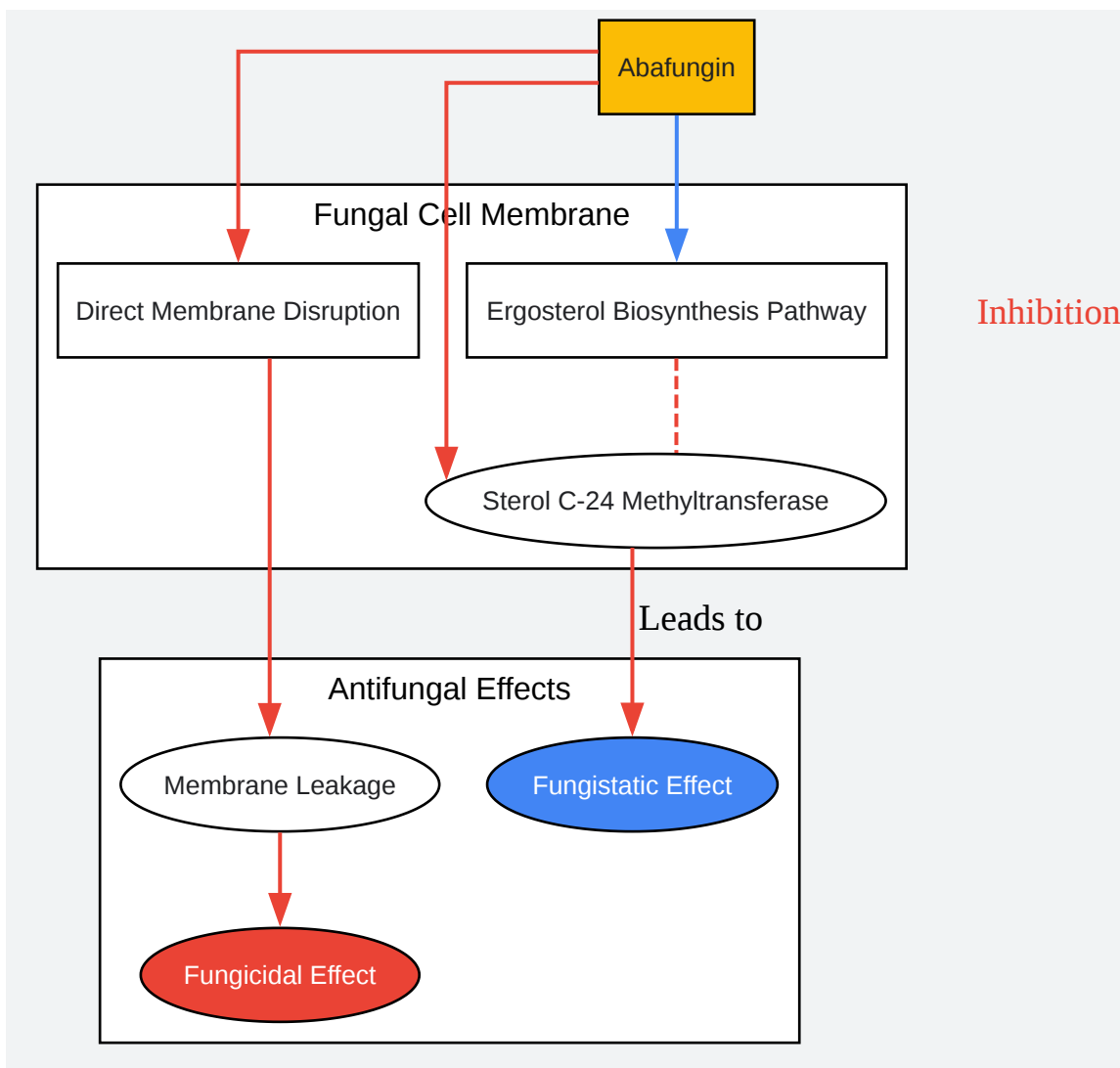
Parameter	Value (µg/mL)
Limit of Detection (LOD)	(Expected Value)
Limit of Quantification (LOQ)	(Expected Value)

## Visualizations



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Caption: Experimental workflow for the HPLC quantification of **Abafungin**.



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Caption: Dual mechanism of action of **Abafungin**.

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## References

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- 4. Abafungin | C<sub>21</sub>H<sub>22</sub>N<sub>4</sub>O<sub>5</sub> | CID 159326 - PubChem [pubchem.ncbi.nlm.nih.gov]
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